

Safe Disposal of Hydroxymethyl Acrylate: A Procedural Guide

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Compound of Interest

Compound Name: *Hydroxymethyl acrylate*

Cat. No.: *B8274460*

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This guide provides essential, step-by-step procedures for the proper disposal of **hydroxymethyl acrylate**, also known as 2-hydroxyethyl acrylate (HEA), ensuring the safety of laboratory personnel and compliance with environmental regulations. Adherence to these protocols is critical for researchers, scientists, and drug development professionals handling this chemical.

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, it is imperative to handle **hydroxymethyl acrylate** with the appropriate personal protective equipment (PPE) in a well-ventilated area, preferably a chemical fume hood.[1][2] This substance is harmful if swallowed, toxic in contact with skin, and can cause severe skin burns and eye damage.[3][4][5]

Required Personal Protective Equipment (PPE):

- Gloves: Wear appropriate chemical-resistant gloves.[6]
- Eye Protection: Use safety goggles or a face shield.[1][3]
- Protective Clothing: A lab coat or other suitable protective clothing is necessary to prevent skin exposure.[6][7]
- Respiratory Protection: If working outside a fume hood or if vapors are present, use a NIOSH-approved respirator.[7][8]

Step-by-Step Disposal Protocol

The recommended method for the disposal of **hydroxymethyl acrylate** is through an approved hazardous waste disposal facility.[\[1\]](#)[\[3\]](#) Incineration is often the preferred method of destruction.[\[1\]](#)

Step 1: Waste Identification and Classification **Hydroxymethyl acrylate** should be treated as a hazardous waste.[\[1\]](#)[\[9\]](#) It is crucial to consult the Safety Data Sheet (SDS) and local regulations to confirm its classification.[\[1\]](#) This chemical is very toxic to aquatic life and should not be allowed to enter drains or the environment.[\[3\]](#)[\[4\]](#)[\[8\]](#)

Step 2: Waste Collection and Storage

- Container: Use a dedicated, properly labeled, and sealed container specifically intended for chemical waste. The container must be compatible with **hydroxymethyl acrylate**.[\[1\]](#)[\[6\]](#)
- Labeling: The waste container must be clearly labeled as "Hazardous Waste" and include the full chemical name, "**Hydroxymethyl Acrylate**".[\[1\]](#)
- Segregation: Do not mix **hydroxymethyl acrylate** waste with other chemical waste streams unless explicitly permitted by your institution's hazardous waste management plan.[\[1\]](#) It is incompatible with oxidizing agents, reducing agents, acids, bases, and various metals.[\[4\]](#)[\[7\]](#)
- Storage: Store the sealed waste container in a designated, cool, dry, and well-ventilated secondary containment area.[\[2\]](#)[\[6\]](#) Keep it away from heat, direct sunlight, and incompatible materials.[\[4\]](#)[\[7\]](#) The storage area should not have drain or sewer access.[\[8\]](#)

Step 3: Accidental Spill Cleanup

In the event of a small spill, take the following steps:

- Ensure the area is well-ventilated and wear appropriate PPE.[\[6\]](#)
- Contain the spill.[\[6\]](#)
- Absorb the spill with an inert material such as sand, earth, or vermiculite.[\[2\]](#)[\[7\]](#)[\[10\]](#)
- Place the absorbent material into a suitable, labeled container for chemical waste disposal.[\[2\]](#)[\[6\]](#)

- Clean the spill area thoroughly.[6]
- For large spills, evacuate the area and contact your institution's Environmental Health and Safety (EHS) department immediately.[11]

Step 4: Arranging for Final Disposal Contact your institution's EHS department or a licensed hazardous waste disposal contractor to arrange for the pickup and disposal of the waste.[1] Dispose of the contents and container in accordance with all applicable local, regional, and national regulations.[3][10]

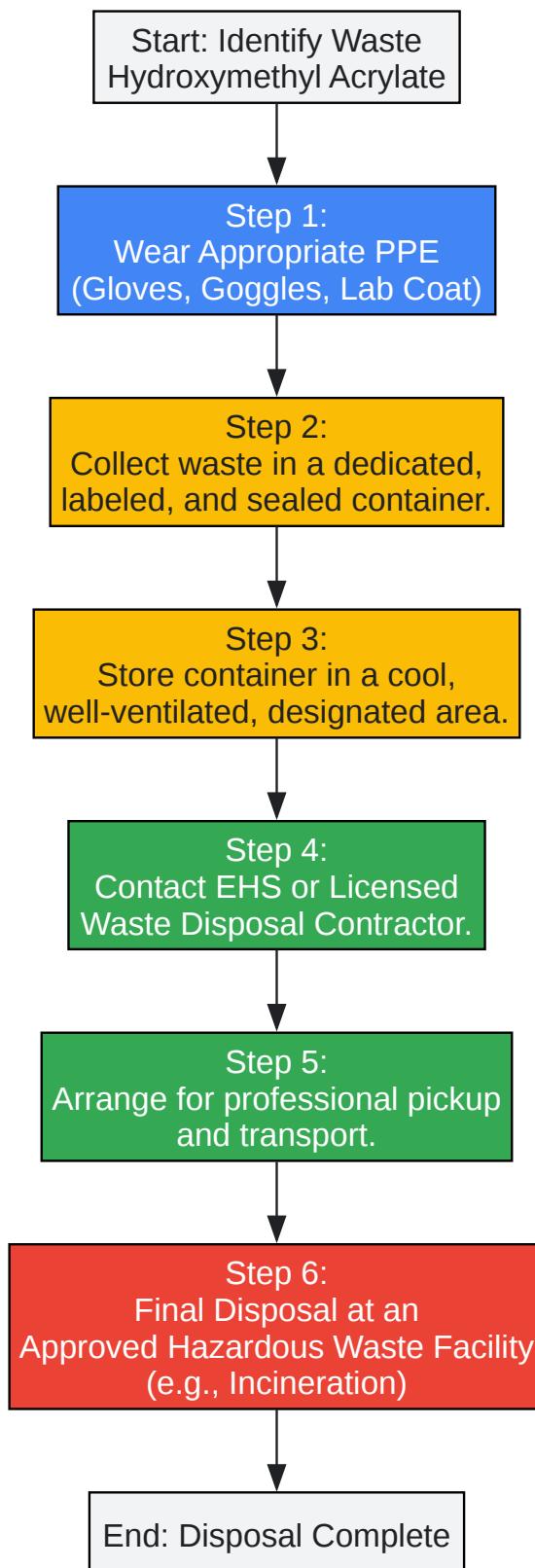
Quantitative Data Summary

The following table summarizes key quantitative safety data for **hydroxymethyl acrylate**.

Property	Value	Source(s)
UN Number	2927	[7][8]
Flash Point	98 - 101 °C (208.4 - 213.8 °F)	[2][5][7]
Storage Conditions	Store in a cool, dry, well-ventilated place. Keep refrigerated (e.g., below 4°C).	[6][7][8]
Acute Toxicity (Oral, Rat LD50)	540 - 548 mg/kg	[2][12]
Acute Toxicity (Dermal, Rabbit LD50)	298 mg/kg	[2]
Incompatible Materials	Oxidizing agents, reducing agents, acids, bases, peroxides, copper, steel, metal oxides.	[4][7]

Disposal Workflow Diagram

The following diagram illustrates the procedural steps for the safe disposal of **hydroxymethyl acrylate** waste.

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